

# Nystatin A2 molecular weight and formula

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## Compound of Interest

Compound Name: Nystatin A2

Cat. No.: B3329963

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## Nystatin A2: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Nystatin A2** is a polyene macrolide antibiotic and a component of the nystatin complex, which is produced by the bacterium *Streptomyces noursei*. While often studied as part of this complex, which also includes nystatins A1 and A3, **Nystatin A2** possesses its own distinct molecular characteristics. This technical guide provides a detailed overview of **Nystatin A2**, focusing on its molecular properties, mechanism of action, and relevant experimental protocols.

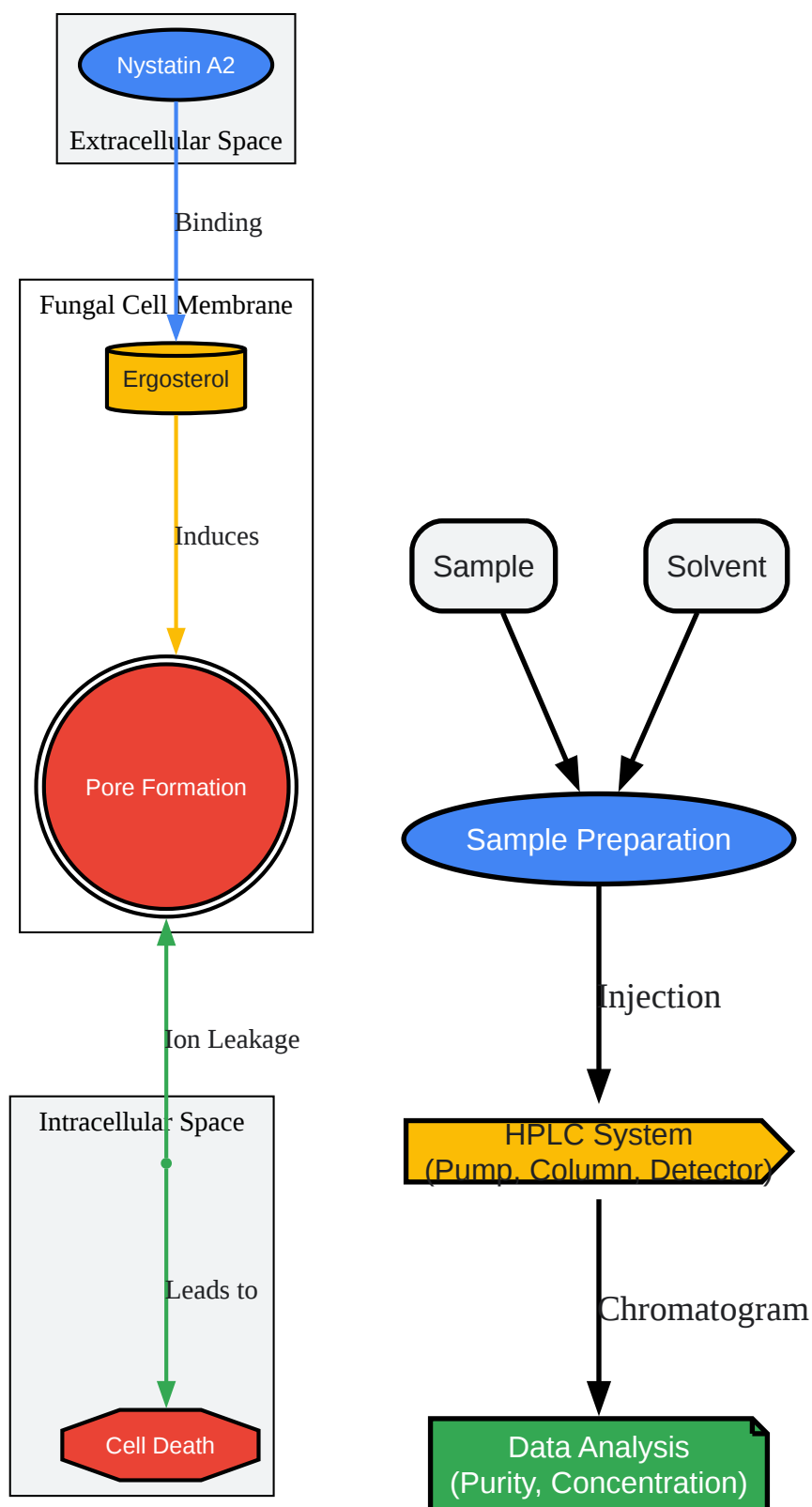
### Core Molecular Data

The fundamental molecular properties of **Nystatin A2** are summarized below.

| Property          | Value  | Source(s)   |
|-------------------|--|---|
| Molecular Formula | C <sub>47</sub> H <sub>75</sub> NO <sub>16</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Molecular Weight  | 910.1 g/mol                                      | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Monoisotopic Mass | 909.50858530 Da                                  | <a href="#">[1]</a>   |

### Mechanism of Action

Nystatin, including its A2 component, exerts its antifungal effect by targeting ergosterol, a critical sterol component of the fungal cell membrane. This interaction leads to the formation of pores or channels in the membrane, disrupting its integrity.<sup>[1][2]</sup> The resulting increase in membrane permeability allows the leakage of essential intracellular components, such as potassium ions (K<sup>+</sup>), leading to acidification and ultimately, fungal cell death.<sup>[1]</sup> This mechanism provides a degree of selective toxicity towards fungi, as mammalian cells contain cholesterol instead of ergosterol. However, some binding to cholesterol can occur, contributing to the toxicity of nystatin in humans.<sup>[1]</sup>



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- To cite this document: BenchChem. [Nystatin A2 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3329963#nystatin-a2-molecular-weight-and-formula]

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